

# Commercial Suppliers and Technical Guide for 4-Pentylphenol-d5 in Research Applications

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## Compound of Interest

Compound Name: 4-Pentylphenol-d5

Cat. No.: B15556434

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For Researchers, Scientists, and Drug Development Professionals: An In-depth Technical Guide to the Procurement and Application of **4-Pentylphenol-d5** as an Internal Standard.

This guide provides a comprehensive overview of commercial suppliers for **4-Pentylphenol-d5**, a crucial deuterated internal standard for quantitative analysis. It further details a representative experimental protocol for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS), a common analytical technique in environmental monitoring, food safety, and pharmaceutical research.

## Commercial Supplier Data

For researchers seeking to procure **4-Pentylphenol-d5**, several reputable chemical suppliers offer this compound. The following table summarizes key technical data from various commercial sources to facilitate comparison and selection.

Supplier/Distributor	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
BIOZOL (for MedchemExpress)	MCE-HY-W010112S	126839-95-0	C <sub>11</sub> H <sub>11</sub> D <sub>5</sub> O	169.27	Deuterium labeled 4-Pentylphenol. <a href="#">[1]</a>
LGC Standards	CDN-D-5857	126839-95-0	C <sub>11</sub> D <sub>5</sub> H <sub>11</sub> O	169.275	Product name: 4-n-Pentylphenol-2,3,5,6-d <sub>4</sub> ,OD. <a href="#">[2]</a>

## The Role of 4-Pentylphenol-d<sub>5</sub> in Quantitative Analysis

**4-Pentylphenol-d<sub>5</sub>** serves as an ideal internal standard for the quantification of its non-labeled counterpart, 4-pentylphenol, and other structurally similar alkylphenols. In mass spectrometry-based analytical methods, the use of a stable isotope-labeled internal standard is the gold standard for achieving accurate and precise quantification. This is because the deuterated standard exhibits nearly identical chemical and physical properties to the native analyte, allowing it to effectively compensate for variations in sample preparation, matrix effects, and instrument response.

## Representative Experimental Protocol: Quantification of 4-Pentylphenol in Water Samples using LC-MS/MS

While a specific, validated method for **4-Pentylphenol-d<sub>5</sub>** is not widely published, the following protocol is a representative example based on established methods for other alkylphenols using deuterated internal standards. This protocol is intended as a starting point for method development and will require optimization and validation for specific applications.

## Materials and Reagents

- 4-Pentylphenol (native standard)
- **4-Pentylphenol-d5** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (or other appropriate mobile phase modifier)
- Solid-phase extraction (SPE) cartridges (e.g., C18) for sample cleanup and concentration.

## Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve 4-pentylphenol and **4-Pentylphenol-d5** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Prepare a series of working standard solutions of 4-pentylphenol at various concentrations by diluting the primary stock solution with methanol/water.
- Internal Standard Spiking Solution: Prepare a working solution of **4-Pentylphenol-d5** at a fixed concentration (e.g., 100 ng/mL) for spiking into all samples, calibration standards, and quality controls.

## Sample Preparation (Water Sample)

- Spiking: To a known volume of the water sample (e.g., 100 mL), add a precise volume of the **4-Pentylphenol-d5** internal standard spiking solution.
- Solid-Phase Extraction (SPE):
  - Condition the SPE cartridge with methanol followed by water.
  - Load the spiked water sample onto the cartridge.

- Wash the cartridge to remove interfering substances.
- Elute the analyte and internal standard with a suitable solvent (e.g., acetonitrile or methanol).
- Concentration and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a known volume of the initial mobile phase.

## LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
  - Column: A C18 reversed-phase column is typically suitable.
  - Mobile Phase: A gradient of water and acetonitrile/methanol, both containing a small amount of an additive like formic acid to improve peak shape and ionization.
  - Flow Rate: Dependent on the column dimensions.
  - Injection Volume: Typically 5-10  $\mu\text{L}$ .
- Mass Spectrometry (MS) System: A triple quadrupole mass spectrometer is commonly used for quantitative analysis.
  - Ionization Source: Electrospray ionization (ESI) in negative ion mode is often suitable for phenols.
  - Analysis Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. Specific precursor-to-product ion transitions for both 4-pentylphenol and **4-Pentylphenol-d5** need to be determined and optimized.

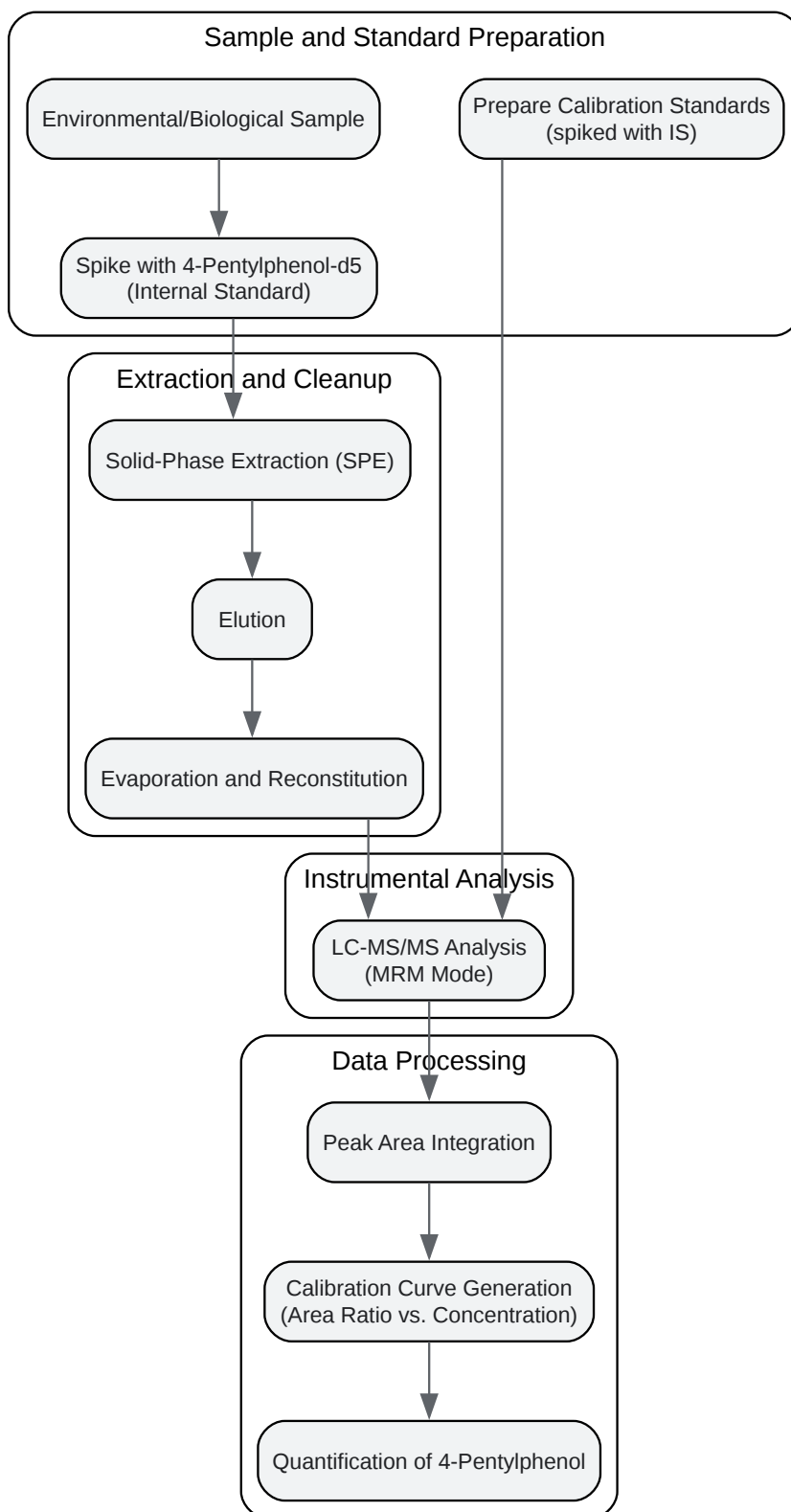
## Data Analysis

- Calibration Curve: Construct a calibration curve by plotting the ratio of the peak area of the native analyte to the peak area of the internal standard against the concentration of the native analyte for the calibration standards.

- Quantification: Determine the concentration of 4-pentylphenol in the samples by calculating the analyte/internal standard peak area ratio and interpolating the concentration from the calibration curve.

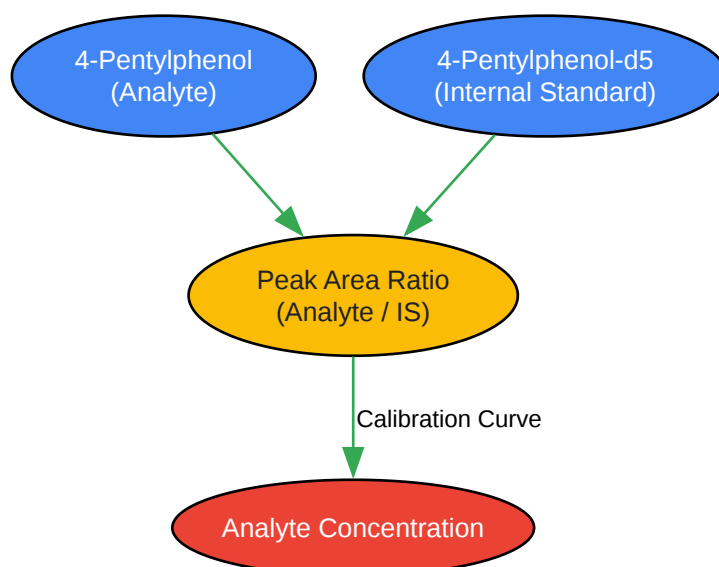
## Visualizing the Analytical Workflow

The following diagrams illustrate the key stages in the quantitative analysis of 4-pentylphenol using **4-Pentylphenol-d5** as an internal standard.



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Caption: Workflow for quantitative analysis using an internal standard.



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Caption: Logical relationship in internal standard quantification.

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## References

- 1. 4-Pentylphenol-d5, CAS [[126839-95-0]] Preis auf Anfrage | BIOZOL [biozol.de]
- 2. 4-n-Pentylphenol-2,3,5,6-d4,OD | LGC Standards [lgcstandards.com]
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